

A Comprehensive Technical Guide to 3-Acetyl-2,5-dimethylthiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Acetyl-2,5-dimethylthiophene

Cat. No.: B1297827

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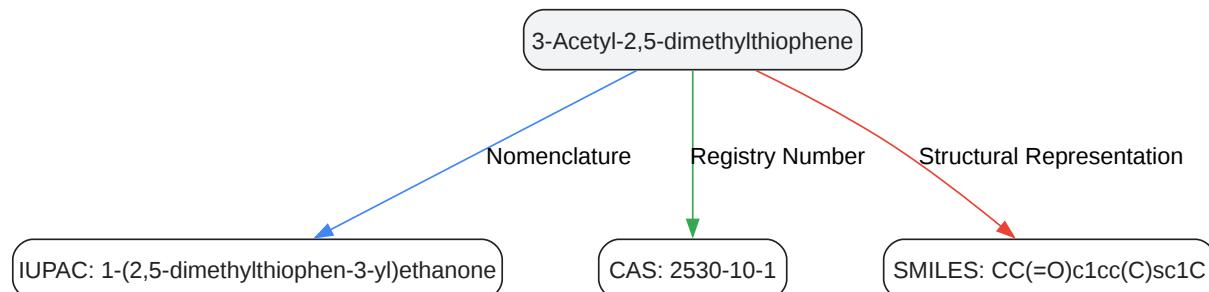
This document provides an in-depth overview of the molecular structure, weight, and other critical physicochemical properties of **3-Acetyl-2,5-dimethylthiophene**, a compound of interest in flavor chemistry and synthetic organic chemistry.

Molecular Structure and Identification

3-Acetyl-2,5-dimethylthiophene is classified as an aryl alkyl ketone.^[1] Its structure consists of a thiophene ring substituted with two methyl groups at positions 2 and 5, and an acetyl group at position 3.^{[1][2]} This compound is achiral, meaning it does not have a non-superimposable mirror image.^[3]

The chemical structure and identifiers are crucial for unambiguous documentation and database searches. The IUPAC name for this compound is 1-(2,5-dimethylthiophen-3-yl)ethanone.^{[1][2][4]} It is registered under the CAS number 2530-10-1.^{[4][5][6]}

Below is a graphical representation of the logical relationship between the compound's name, its structural representation (SMILES), and its key identifiers.

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Caption: Logical diagram illustrating the key identifiers for **3-Acetyl-2,5-dimethylthiophene**.

Physicochemical Properties

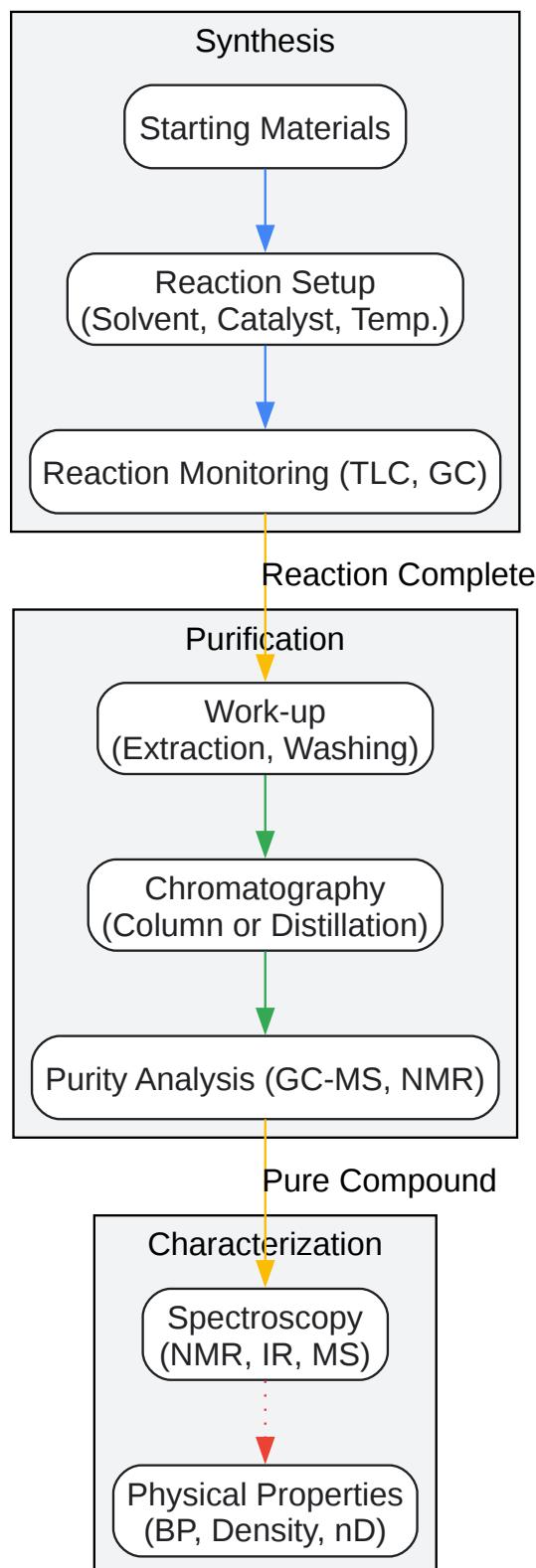
A summary of the key quantitative data for **3-Acetyl-2,5-dimethylthiophene** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ OS	[2][3][4][5]
Molecular Weight	154.23 g/mol	[3][6][7]
Appearance	Colorless to pale yellow or orange liquid	[5][6]
Density	1.086 g/mL at 25 °C	[6][7]
Boiling Point	105-108 °C at 15 mmHg	[6][7]
Flash Point	> 93.33 °C (> 200 °F)	[5][7]
Refractive Index	1.544 at 20 °C	[5][7]
Solubility	Soluble in alcohol; Insoluble in water	[7][8]

Experimental Protocols

While specific, detailed experimental protocols for this exact compound are not readily available in the search results, its synthesis and characterization would follow standard organic chemistry techniques. For instance, its application in the synthesis of heterocyclic ketimines has been noted.^[8] A general workflow for such a process is outlined below.

General Experimental Workflow for Synthesis and Characterization:

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Caption: A generalized workflow for the synthesis and characterization of an organic compound.

Methodology Details:

- **Synthesis:** The synthesis of derivatives like thiosemicarbazones and semicarbazones involves reacting **3-Acetyl-2,5-dimethylthiophene** with the appropriate nucleophile, typically under reflux in a suitable solvent like ethanol.
- **Purification:** After the reaction, the product would be isolated through techniques such as extraction and then purified, commonly by recrystallization or column chromatography, to remove unreacted starting materials and byproducts.
- **Characterization:** The identity and purity of the final compound would be confirmed using a suite of analytical techniques:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework.
 - Infrared (IR) Spectroscopy: To identify functional groups, particularly the ketone carbonyl group.
 - Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
 - Physical Constant Measurement: Comparing experimentally determined boiling point, density, and refractive index with literature values serves as an additional confirmation of identity and purity.

Biological and Industrial Relevance

3-Acetyl-2,5-dimethylthiophene is recognized as a flavoring agent.^[5] It has been identified in boiled and cooked beef and is used in food products to impart roasted nut, chocolate, and meaty flavors.^{[5][8]} The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated this substance and concluded that it poses no safety concern at current levels of intake when used as a flavoring agent.^[2]

Currently, there is no readily available information linking **3-Acetyl-2,5-dimethylthiophene** to specific biological signaling pathways. Its primary role and area of study are within the food and flavor industry.

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